

Part 1: Chemical Identification & Hazard Characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(tert-Butoxy)aniline

CAS No.: 1123169-58-3

Cat. No.: B1286603

[Get Quote](#)

Critical Identification Note: Do not confuse **3-(tert-Butoxy)aniline** (an ether derivative) with 3-tert-Butylaniline (an alkyl derivative, CAS 5369-19-7).^{[1][2][3][4][5][6]} While their disposal pathways are similar, their chemical compatibility profiles differ slightly.^{[1][2][3][5][6]} This guide addresses the ether derivative.^{[1][2][3][5][6]}

Property	Specification
Chemical Name	3-(tert-Butoxy)aniline
CAS Number	1123169-58-3
Molecular Formula	C ₁₀ H ₁₅ NO
Physical State	Liquid (typically light yellow to brown)
Primary Hazards	Acute Toxicity (Oral/Dermal), Skin Sensitization, Eye Irritation
Waste Class	Hazardous Organic Amine (Combustible)

The "Why" Behind the Protocol: Aniline derivatives are notorious for their ability to penetrate intact skin and cause methemoglobinemia (interference with oxygen transport in blood).^{[1][2][3][5][6]} Furthermore, as an organic base, this compound poses a specific risk in waste streams: if mixed indiscriminately with acidic waste (e.g., spent nitration mixtures or acid chlorides), it can trigger violent exothermic neutralization or precipitate insoluble salts that clog waste lines.^{[1][2][3][5][6]}

Part 2: Pre-Disposal Assessment & Segregation

Effective disposal begins at the bench, not the waste drum.^{[1][2][3][5][6]} You must segregate this waste stream to prevent cross-reactivity.^{[1][2][3][5][6]}

Segregation Rules

- DO NOT MIX WITH: Strong acids (HCl, H₂SO₄), Acid Chlorides, Acid Anhydrides, or Strong Oxidizers (Peroxides, Nitrates).^{[1][2][3][4][5][6]}
- COMPATIBLE WITH: Non-halogenated organic solvents (Acetone, Methanol, Ethanol) and other basic organic waste streams.^{[1][2][3][5][6]}

Waste Stream Classification

Most institutions will classify this under "Alkaline Organic Waste" or "Toxic/Combustible Organics."^{[1][2][3][5][6]}

- RCRA Considerations (US Only): While **3-(tert-Butoxy)aniline** is not explicitly "U-Listed" (like Aniline, U012), it must be characterized.^{[1][2][3][5][6]}
 - If Flash Point < 60°C: D001 (Ignitable).^{[1][2][3][5][6]}
 - If Flash Point > 60°C: Dispose as Non-RCRA Hazardous Waste (unless it exhibits other characteristics), but always treat as toxic.^{[1][2][3][5][6]}

Part 3: Step-by-Step Disposal Workflows

Scenario A: Routine Liquid Waste Disposal

Applicable for reaction mother liquors and washing solvents.^{[3][7]}

- Select Container: Use a High-Density Polyethylene (HDPE) or glass container. Ensure the cap has a chemically resistant liner (PTFE).[\[1\]\[2\]\[3\]\[5\]\[6\]](#)
- Dilution: Do not dispose of the neat amine directly if possible.[\[1\]\[2\]\[3\]\[5\]\[6\]](#) Dilute with a compatible combustible solvent (e.g., Ethanol or Acetone) to <10% concentration.[\[1\]\[2\]\[3\]\[5\]\[6\]](#) This facilitates cleaner incineration.[\[1\]\[2\]\[3\]\[5\]\[6\]](#)
- pH Check: Verify the waste stream is neutral or basic ($\text{pH} \geq 7$).[\[1\]\[2\]\[3\]\[5\]\[6\]](#)
- Labeling: Affix a hazardous waste tag immediately.[\[1\]\[2\]\[3\]\[5\]\[6\]](#)
 - Constituents: "**3-(tert-Butoxy)aniline**, Ethanol (or solvent used)"[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)
 - Hazards: Check "Toxic" and "Flammable" (if solvent is flammable).[\[1\]\[2\]\[3\]\[5\]\[6\]](#)
- Storage: Store in a secondary containment tray inside a flammable safety cabinet until pickup.

Scenario B: Solid Waste (Contaminated PPE/Wipes)

Applicable for gloves, paper towels, and weighing boats.[\[1\]\[3\]\[4\]\[6\]](#)

- Bagging: Place all solid waste into a clear, 6-mil polyethylene hazardous waste bag.
- Double Containment: If the waste is heavily soaked or odorous, double-bag it to prevent vapor leakage.[\[1\]\[2\]\[3\]\[5\]\[6\]](#)
- Tagging: Label as "Solid Debris Contaminated with **3-(tert-Butoxy)aniline**."

Scenario C: Spill Cleanup Response

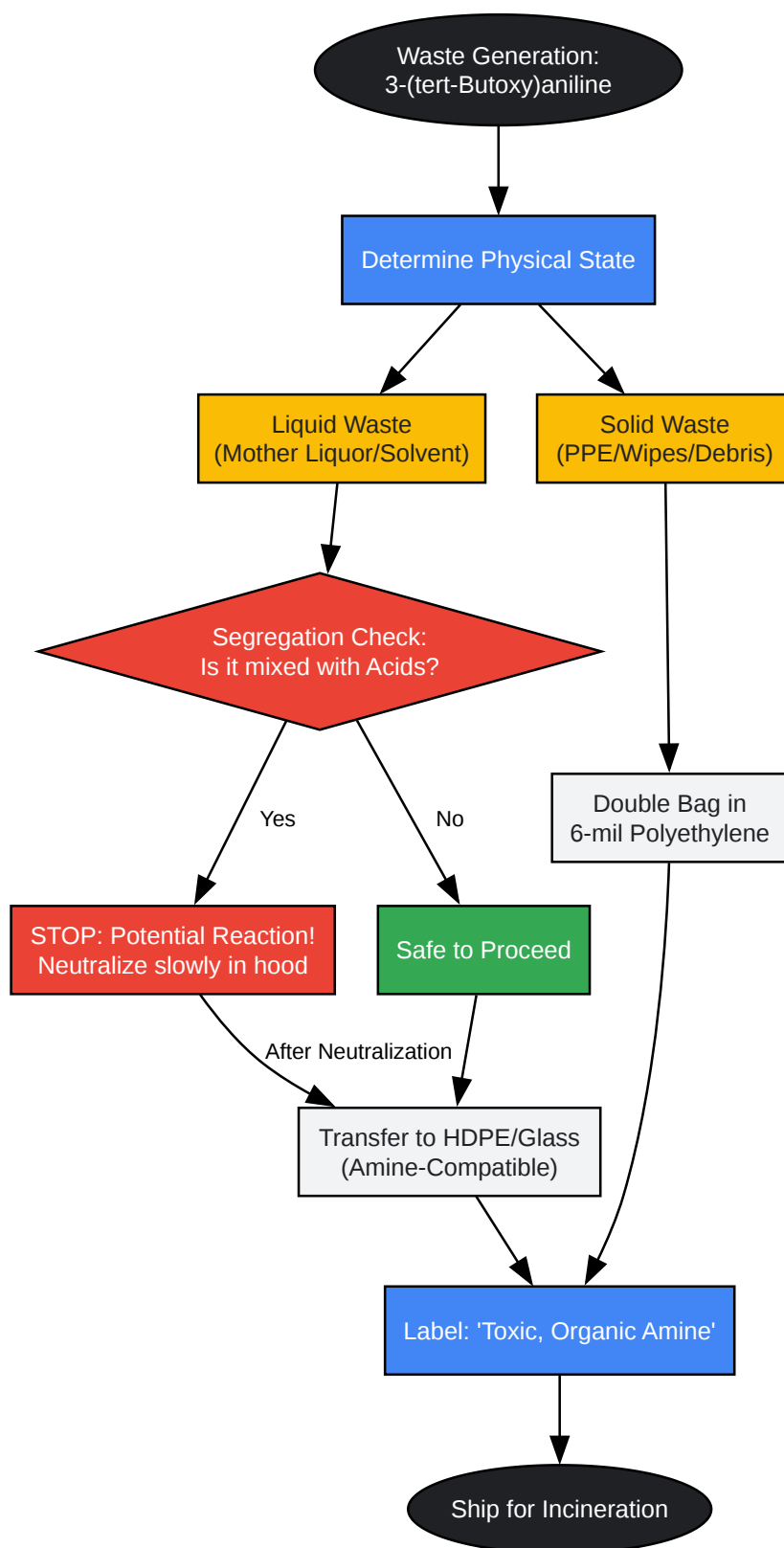
Immediate Action Required.

- Evacuate & Ventilate: Clear the immediate area.[\[1\]\[2\]\[3\]\[5\]\[6\]](#) Open fume hood sashes fully if safe to do so.[\[1\]\[2\]\[3\]\[5\]\[6\]](#)
- PPE Upgrade: Don double nitrile gloves (or Silver Shield® laminates for large spills), safety goggles, and a lab coat.[\[1\]\[2\]\[3\]\[5\]\[6\]](#)

- Containment: Surround the spill with an inert absorbent dike (Vermiculite or Sand).^{[1][2][3][5][6]} Do not use paper towels initially, as this increases surface area for evaporation.^{[1][2][3][5][6]}
- Absorption: Cover the spill completely with the absorbent material.^{[1][2][3][5][6]}
- Collection: Scoop the saturated absorbent into a wide-mouth hazardous waste jar.
- Surface Decon: Wipe the surface with a mild dilute acid (e.g., 5% Citric Acid) followed by soap and water to neutralize trace amines.^{[1][2][3][5][6]}

Part 4: Decision Logic Visualization

The following diagram illustrates the decision matrix for handling **3-(tert-Butoxy)aniline** waste.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for the segregation and packaging of aniline derivative waste streams.

Part 5: References & Authority

- PubChem. (2023).[1][2][3][5][6][8] **3-(tert-Butoxy)aniline** Compound Summary. National Library of Medicine.[1][2][3][5][6] [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2023).[1][2][3][5][6] RCRA Waste Codes and Characterization. [[Link](#)]
- European Chemicals Agency (ECHA). (2023).[1][2][3][5][6] Substance Information: **3-(tert-Butoxy)aniline**. [[Link](#)][1][2][3][4][5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,5-Di-tert-butylaniline | C₁₄H₂₃N | CID 75419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-tert-Butylaniline | C₁₀H₁₅N | CID 79334 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(Tert-butoxy)aniline | C₁₀H₁₅NO | CID 19389149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 5. 3-(Tert-butoxy)aniline | C₁₀H₁₅NO | CID 19389149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-(Tert-butoxy)aniline | C₁₀H₁₅NO | CID 11159518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Waste Code [rcrainfo.epa.gov]
- 8. 2-tert-ブチルアニリン 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Part 1: Chemical Identification & Hazard Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1286603/docs#part-1-chemical-identification-hazard-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)